

In-Depth Technical Guide to the Physicochemical Properties of Sodium 4-Nitrobenzoate Crystals

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Compound of Interest

Compound Name: *Sodium nitrobenzoate*

Cat. No.: *B092255*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of sodium 4-nitrobenzoate crystals. The information is curated to support research, development, and quality control activities involving this compound. All quantitative data is presented in structured tables, and detailed experimental protocols are provided for key analytical techniques.

Chemical Identity and Physical Properties

Sodium 4-nitrobenzoate is the sodium salt of 4-nitrobenzoic acid. It typically appears as a white to pale yellow crystalline powder.

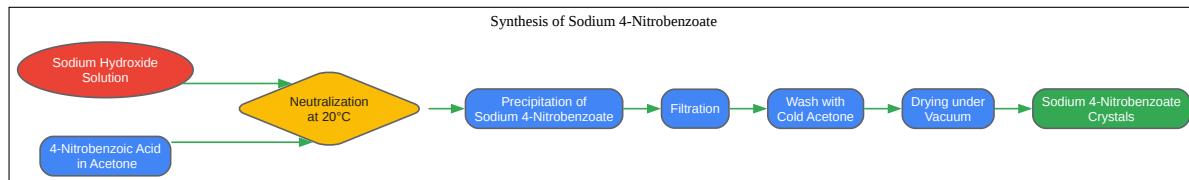
Property	Value	Source
Molecular Formula	C ₇ H ₄ NNaO ₄	[1] [2] [3]
Molecular Weight	189.10 g/mol	[1] [2]
CAS Number	3847-57-2	[1]
Appearance	White to pale yellow crystalline powder	[3]
Solubility	Soluble in water	[3]
Storage Temperature	Room Temperature, under inert atmosphere	[3]

Synthesis of Sodium 4-Nitrobenzoate Crystals

A common and efficient method for the synthesis of sodium 4-nitrobenzoate is the neutralization of 4-nitrobenzoic acid with a sodium base.

Experimental Protocol: Synthesis

- Dissolution: Dissolve 4-nitrobenzoic acid in acetone.
- Neutralization: Add a stoichiometric amount of sodium hydroxide solution to the acetone solution at 20°C.
- Crystallization: The sodium 4-nitrobenzoate will precipitate out of the solution.
- Isolation and Purification: The resulting crystals can be collected by filtration, washed with a small amount of cold acetone, and dried under vacuum to yield the final product. A reported yield for this method is 97%.



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A flowchart illustrating the synthesis of sodium 4-nitrobenzoate crystals.

Spectroscopic Properties

Spectroscopic analysis is fundamental to the identification and characterization of sodium 4-nitrobenzoate.

Infrared (IR) Spectroscopy

FTIR spectroscopy is used to identify the functional groups present in the molecule. The spectrum of 4,4-dinitrophenylbenzoate, a related compound, shows strong stretching absorptions for the ester C=O and C-O bonds at 1752 cm^{-1} and 1195 cm^{-1} , respectively. The symmetric and asymmetric stretching vibrations of the nitro groups are observed at 1523 cm^{-1} and 1343 cm^{-1} , respectively[4].

Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H and ^{13}C NMR spectroscopy are powerful tools for elucidating the molecular structure. While specific data for sodium 4-nitrobenzoate is not readily available in the literature, data for deuterated solvents used in NMR is well-documented. For instance, the ^1H NMR signal for D_2O is typically observed around 4.79 ppm.

Experimental Protocol: NMR Spectroscopy

- Sample Preparation: Dissolve an appropriate amount of sodium 4-nitrobenzoate in a deuterated solvent, such as D₂O.
- Data Acquisition: Record the ¹H and ¹³C NMR spectra on a spectrometer (e.g., 400 MHz).
- Referencing: Calibrate the chemical shifts to the residual solvent signal (e.g., D₂O at 4.79 ppm).

Crystalline Structure

The three-dimensional arrangement of atoms and molecules in the crystal lattice is determined by X-ray crystallography. This technique provides precise information on unit cell dimensions, bond lengths, and bond angles.

Experimental Protocol: Single-Crystal X-ray Diffraction

- Crystal Growth: Grow single crystals of sodium 4-nitrobenzoate suitable for X-ray diffraction, for example, by slow evaporation of a saturated aqueous solution.
- Data Collection: Mount a selected crystal on a goniometer and collect diffraction data using a single-crystal X-ray diffractometer with monochromatic X-radiation (e.g., Mo K α , $\lambda = 0.71073 \text{ \AA}$).
- Structure Solution and Refinement: Process the collected data to solve and refine the crystal structure using appropriate software packages.

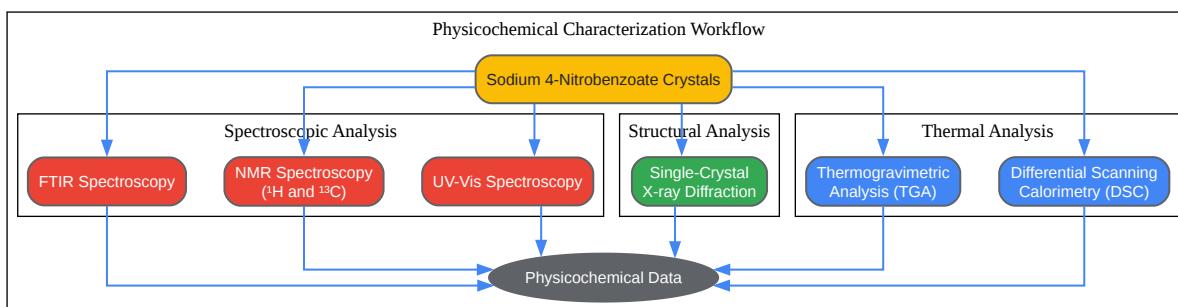
Thermal Properties

Thermal analysis techniques such as Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC) are employed to investigate the thermal stability and decomposition of sodium 4-nitrobenzoate crystals. For the related 4-nitrobenzoic acid, thermal decomposition is characterized as a single n-order reaction. The peak decomposition temperatures for p-nitrobenzoic acid occur around 205°C.

Experimental Protocol: TGA-DSC Analysis

- Sample Preparation: Place a small, accurately weighed amount of the crystalline sample (typically 3-5 mg) into an alumina crucible.

- Instrumentation: Use a simultaneous TGA-DSC instrument.
- Analysis Conditions: Heat the sample under a controlled atmosphere (e.g., nitrogen) at a constant heating rate (e.g., 10 °C/min) over a defined temperature range (e.g., 30-400 °C).
- Data Analysis: Analyze the resulting TGA (mass loss vs. temperature) and DSC (heat flow vs. temperature) curves to determine decomposition temperatures, mass loss percentages, and enthalpy changes.



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A workflow for the physicochemical characterization of sodium 4-nitrobenzoate.

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